

Physicochemical properties of myristic acid in aqueous solution

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Compound of Interest

Compound Name: *Myristic Acid*

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An In-depth Technical Guide to the Physicochemical Properties of **Myristic Acid** in Aqueous Solution

For: Researchers, Scientists, and Drug Development Professionals

Introduction

Myristic acid, systematically known as tetradecanoic acid, is a 14-carbon saturated fatty acid with the molecular formula $C_{14}H_{28}O_2$.^[1] It is a white, crystalline solid naturally found in sources such as nutmeg, palm kernel oil, and coconut oil.^[2] In research and pharmaceutical development, **myristic acid** and its ionized form, myristate, are of significant interest due to their surfactant properties and role in biological systems, particularly in the N-myristoylation of proteins which facilitates membrane association and signal transduction.^[1]

The behavior of **myristic acid** in aqueous solutions is complex and governed by its low water solubility, its acidic nature, and its propensity to self-assemble into micelles above a certain concentration and pH. Understanding these physicochemical properties is critical for its application in drug formulation, as an excipient, and in biochemical assays. This guide provides a detailed overview of its key properties, experimental protocols for their determination, and graphical representations of the underlying principles.

Core Physicochemical Properties

The behavior of **myristic acid** in water is primarily dictated by its equilibrium between the insoluble protonated form (**myristic acid**) and the more soluble deprotonated anion (myristate). This equilibrium is governed by the solution's pH relative to the acid's pKa.

Acid Dissociation Constant (pKa)

The pKa is the pH at which the protonated (acid) and deprotonated (conjugate base) forms are present in equal concentrations. For long-chain fatty acids, the pKa can vary from its intrinsic value when the molecules are part of larger assemblies like micelles or membranes. However, for the monomer in solution, the value is consistent.

Table 1: Acid Dissociation Constant (pKa) of **Myristic Acid**

Parameter	Value	Conditions
pKa	~4.9	In aqueous solution.[3]
Predicted pKa	4.78 ± 0.10	Computational prediction.[2]

Aqueous Solubility

Myristic acid is characterized by its very poor solubility in water, a consequence of its long, hydrophobic 14-carbon tail.[2] Its solubility is significantly influenced by both temperature and pH. As pH increases above the pKa, the acid is neutralized to form the myristate salt, which is more soluble.[4]

Table 2: Solubility of **Myristic Acid** in Water

Temperature	Solubility (mg/L or ppm)	Notes
20 °C	20	In neutral or acidic water.[5]
25 °C	~1.07	In neutral or acidic water.[1][2]
30 °C	24	In neutral or acidic water.[5]
60 °C	33	In neutral or acidic water.[5]
18 °C	< 100	General observation.[2]

Self-Aggregation and Micellization

In aqueous solutions, once the pH is high enough to form the myristate anion, these amphiphilic molecules will self-assemble into spherical structures called micelles to minimize the contact between their hydrophobic tails and water. This phenomenon occurs abruptly above a specific concentration known as the Critical Micelle Concentration (CMC). The aggregation behavior is primarily a property of the myristate salt (e.g., sodium myristate).

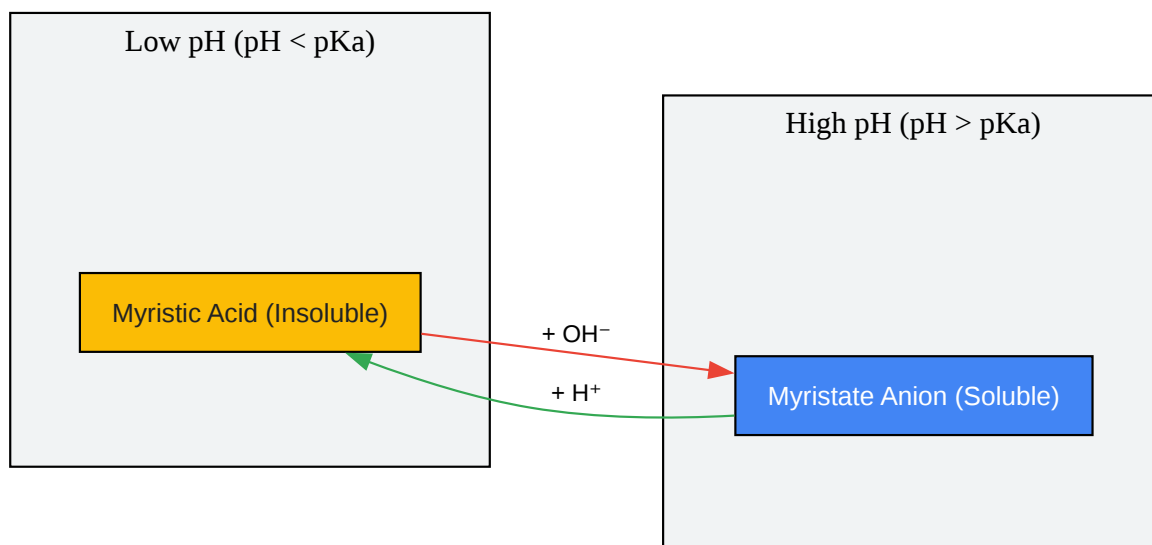
The CMC is sensitive to temperature and the ionic strength of the solution. Unlike many surfactants that show a U-shaped CMC vs. temperature curve, the CMC of sodium myristate increases slightly with temperature in the 25 to 45 °C range.^[6] The addition of electrolytes (salts) shields the repulsion between the anionic headgroups, promoting micellization at a lower concentration.^{[7][8]}

Table 3: Aggregation Properties of Sodium Myristate in Aqueous Solution

Parameter	Value	Conditions
Critical Micelle Concentration (CMC)	~4.5 mM	25 °C, no added electrolytes. ^[6]
Increases slightly	Temperature range: 25 °C to 45 °C. ^[6]	
Decreases	With addition of electrolytes (e.g., NaCl). ^{[6][7]}	
Micelle Aggregation Number (N)	~70	25 °C. ^[6]

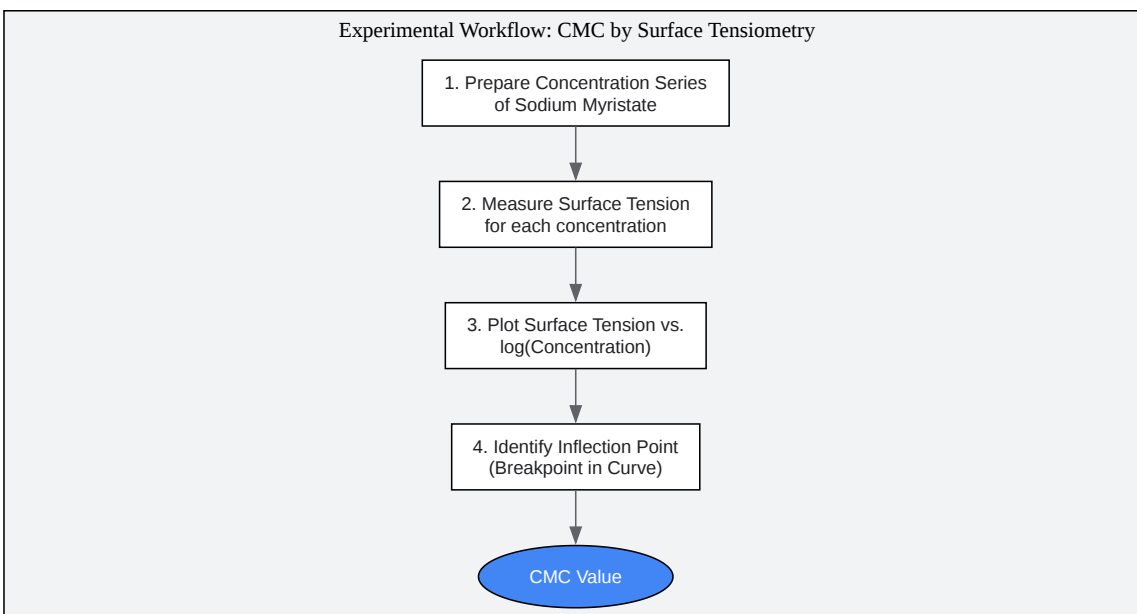
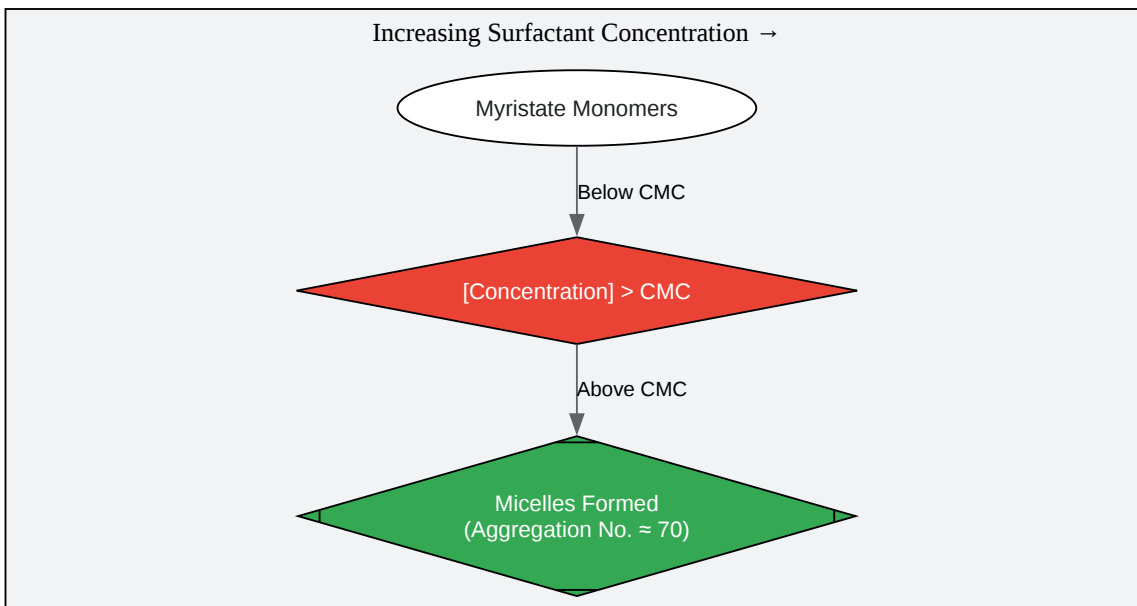
Visualized Physicochemical Pathways

The following diagrams illustrate the key equilibria and processes governing the behavior of **myristic acid** in an aqueous environment.



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Caption: pH-dependent equilibrium of **myristic acid** and myristate anion.



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